

Albicanol: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Albicanol*

Cat. No.: *B1665692*

[Get Quote](#)

Abstract

Albicanol, a drimane-type sesquiterpenoid, has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides an in-depth overview of **Albicanol**, including its chemical properties, biological activities, and the methodologies used to evaluate its efficacy. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the further exploration and application of this natural compound.

Chemical and Physical Properties

Albicanol is a bicyclic sesquiterpenoid alcohol. Its fundamental properties are summarized in the table below.

Property	Value	Citation(s)
CAS Number	54632-04-1	[1][2][3][4][5]
Molecular Weight	222.37 g/mol	[1][2][5][6]
Molecular Formula	C ₁₅ H ₂₆ O	[1][2][4][7]
IUPAC Name	((1S,4aS,8aR)-5,5,8a-trimethyl-2-methylenedecahydronaphthalen-1-yl)methanol	[1]
Synonyms	(+)-Albicanol	[2]
Appearance	Solid powder	[1]
Solubility	Soluble in DMSO	[1]

Biological Activity

Albicanol has demonstrated a range of biological activities, most notably as a cytotoxic and antifungal agent. These properties suggest its potential as a lead compound in the development of new therapeutic agents.

Cytotoxicity

While specific studies detailing the cytotoxic effects of **Albicanol** on a wide range of cancer cell lines are still emerging, related natural compounds have shown activity against various cancer cell lines. For instance, other sesquiterpenoids isolated from liverworts have demonstrated cytotoxicity. Further research is required to fully characterize the cytotoxic profile of **Albicanol** against a comprehensive panel of human cancer cell lines, such as A549 (lung carcinoma) and HepG2 (hepatocellular carcinoma).

Antifungal Activity

Albicanol has been noted for its antifungal properties. The evaluation of its efficacy against pathogenic fungi, such as *Candida albicans*, is a key area of investigation. The determination of Minimum Inhibitory Concentration (MIC) values is crucial for quantifying its antifungal potency.

Experimental Protocols

Standardized methodologies are essential for the accurate assessment of **Albicanol**'s biological activities. The following sections outline general protocols for the isolation, purification, and evaluation of this compound.

Isolation and Purification of Albicanol

Albicanol is naturally found in liverworts, such as *Diplophyllum albicans*. A general procedure for the isolation and purification of sesquiterpenoids from liverworts involves the following steps:

- **Extraction:** The dried and powdered plant material is typically extracted with an organic solvent like methanol or ethanol at room temperature.
- **Solvent Partitioning:** The crude extract is then subjected to liquid-liquid partitioning with solvents of varying polarities (e.g., n-hexane, ethyl acetate, and water) to separate compounds based on their polarity.
- **Chromatographic Separation:** The fraction containing the desired sesquiterpenoids is further purified using a combination of chromatographic techniques. This often includes:
 - **Column Chromatography:** Using silica gel or other stationary phases with a gradient of solvents (e.g., n-hexane and ethyl acetate) to achieve initial separation.
 - **Thin-Layer Chromatography (TLC):** To monitor the separation process and identify fractions containing **Albicanol**.
 - **High-Performance Liquid Chromatography (HPLC):** For final purification to obtain highly pure **Albicanol**.
- **Structure Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and, by extension, cell viability.

Materials:

- Human cancer cell lines (e.g., A549, HepG2)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **Albicanol** stock solution (dissolved in DMSO)
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of SDS in HCl)
- 96-well microplates
- Microplate reader

Procedure:

- Cell Seeding: Seed the cells into a 96-well plate at a predetermined density and incubate for 24 hours to allow for attachment.
- Compound Treatment: Treat the cells with various concentrations of **Albicanol** (typically in a serial dilution) and a vehicle control (DMSO). Incubate for a specified period (e.g., 24, 48, or 72 hours).
- MTT Addition: Add MTT solution to each well and incubate for 3-4 hours. The viable cells will reduce the yellow MTT to purple formazan crystals.
- Solubilization: Remove the medium and add the solubilization solution to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.

- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC_{50} value (the concentration of **Albicanol** that inhibits 50% of cell growth).

Antifungal Susceptibility Testing (Broth Microdilution Method)

The broth microdilution method is a standard technique for determining the Minimum Inhibitory Concentration (MIC) of an antifungal agent.

Materials:

- Fungal strain (e.g., *Candida albicans*)
- Fungal growth medium (e.g., RPMI-1640)
- **Albicanol** stock solution (dissolved in DMSO)
- 96-well microplates
- Microplate reader or visual inspection

Procedure:

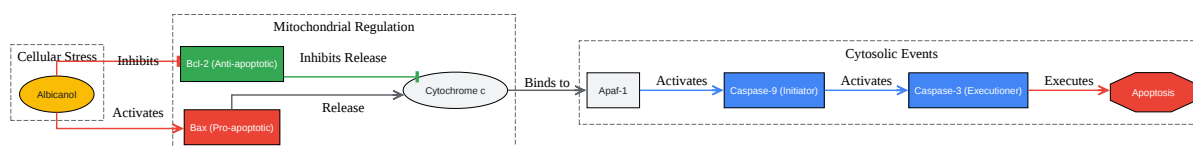
- **Inoculum Preparation:** Prepare a standardized fungal inoculum suspension in the growth medium.
- **Serial Dilution:** Perform a serial dilution of **Albicanol** in the 96-well plate containing the growth medium.
- **Inoculation:** Add the fungal inoculum to each well. Include a positive control (no drug) and a negative control (no inoculum).
- **Incubation:** Incubate the plate at an appropriate temperature (e.g., 35°C) for a specified period (e.g., 24-48 hours).
- **MIC Determination:** The MIC is determined as the lowest concentration of **Albicanol** that causes a significant inhibition of fungal growth, which can be assessed visually or by measuring the optical density with a microplate reader.

Mechanism of Action

The precise molecular mechanisms by which **Albicanol** exerts its cytotoxic and antifungal effects are not yet fully elucidated. Preliminary research on related compounds suggests that the induction of apoptosis is a likely mechanism for its anticancer activity.

Apoptosis Signaling Pathway

Apoptosis, or programmed cell death, is a critical process for maintaining tissue homeostasis. It is regulated by a complex network of signaling pathways. The intrinsic (mitochondrial) pathway is a key route to apoptosis and is controlled by the Bcl-2 family of proteins and the activation of caspases. It is hypothesized that **Albicanol** may induce apoptosis in cancer cells by modulating this pathway.



[Click to download full resolution via product page](#)

Caption: Proposed intrinsic apoptosis pathway modulated by **Albicanol**.

Future Directions

Further research is necessary to fully understand the therapeutic potential of **Albicanol**. Key areas for future investigation include:

- **Comprehensive Biological Screening:** Evaluating the cytotoxic activity of **Albicanol** against a broader panel of cancer cell lines and its antifungal activity against a wider range of pathogenic fungi.

- Mechanism of Action Studies: Elucidating the specific molecular targets and signaling pathways affected by **Albicanol** to understand its mode of action in detail.
- In Vivo Studies: Assessing the efficacy and safety of **Albicanol** in animal models of cancer and fungal infections.
- Structural Modification: Synthesizing analogs of **Albicanol** to improve its potency, selectivity, and pharmacokinetic properties.

This technical guide provides a foundation for researchers to build upon in their exploration of **Albicanol**. The promising biological activities of this natural compound warrant further investigation to unlock its full therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. d-nb.info [d-nb.info]
 2. Cancer and apoptosis: The apoptotic activity of plant and marine natural products and their potential as targeted cancer therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
 3. Minimal Inhibitory Concentration (MIC)-Phenomena in Candida albicans and Their Impact on the Diagnosis of Antifungal Resistance - PMC [pmc.ncbi.nlm.nih.gov]
 4. researchgate.net [researchgate.net]
 5. Induction of apoptosis by garcinol and curcumin through cytochrome c release and activation of caspases in human leukemia HL-60 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
 6. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
 7. Microdilution antifungal susceptibility testing of Candida albicans and Cryptococcus neoformans with and without agitation: an eight-center collaborative study - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Albicanol: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1665692#albicanol-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com